

# CAS number and molecular formula of 1-Methylpyrrole-2,5-dicarbaldehyde

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## Compound of Interest

Compound Name: 1-Methylpyrrole-2,5-dicarbaldehyde

Cat. No.: B3351595

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## An In-depth Technical Guide to 1-Methylpyrrole-2,5-dicarbaldehyde

This technical guide provides a comprehensive overview of **1-Methylpyrrole-2,5-dicarbaldehyde**, including its chemical identity, synthesis, and a review of the biological significance of the broader class of pyrrole-containing compounds. This document is intended for researchers, scientists, and professionals in the field of drug development and organic synthesis.

## Chemical Identity and Properties

**1-Methylpyrrole-2,5-dicarbaldehyde** is a symmetrically substituted aromatic heterocyclic compound. Its core structure consists of a five-membered pyrrole ring with a methyl group attached to the nitrogen atom and aldehyde groups at the 2 and 5 positions.

Table 1: Chemical Identifiers and Molecular Properties

Property	Value	Source
CAS Number	37893-28-0	[1]
Molecular Formula	C <sub>7</sub> H <sub>7</sub> NO <sub>2</sub>	[1]
Molecular Weight	137.14 g/mol	[1]
IUPAC Name	1-methyl-1H-pyrrole-2,5-dicarbaldehyde	N/A
Canonical SMILES	CN1C(=CC=C1C=O)C=O	N/A

Table 2: Physicochemical Data

Property	Value	Notes
Melting Point	Data not available	N/A
Boiling Point	Data not available	N/A
Solubility	Data not available	N/A

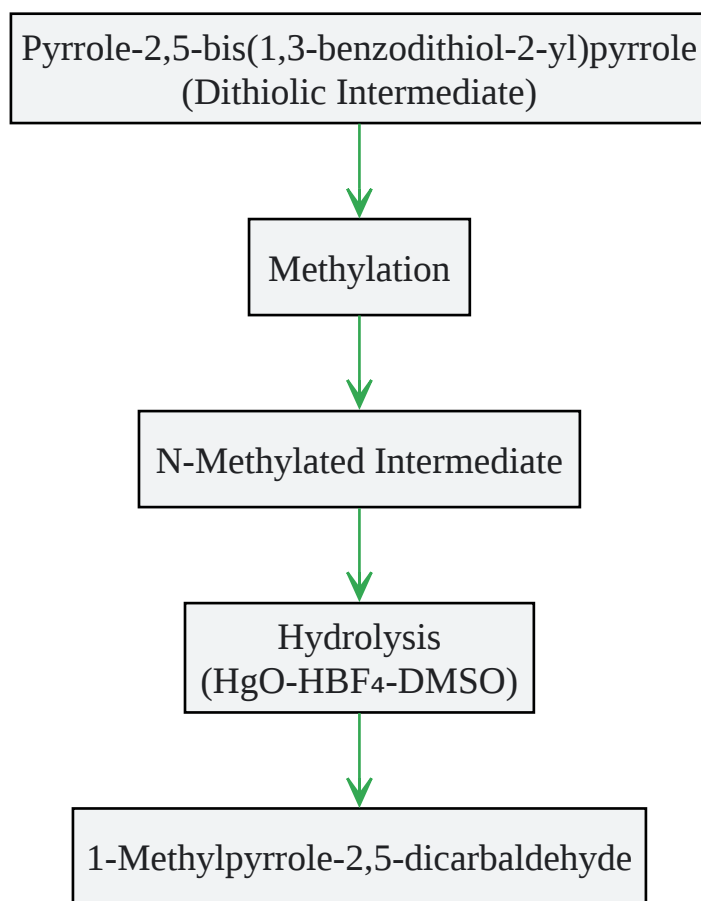
Note: Experimental physicochemical data for **1-Methylpyrrole-2,5-dicarbaldehyde** is not readily available in published literature. Properties are likely to be comparable to other small, polar organic molecules.

## Synthesis and Experimental Protocols

A convenient and high-yield method for the synthesis of **1-Methylpyrrole-2,5-dicarbaldehyde** has been reported. The overall strategy involves the formation of a dithiolic intermediate from pyrrole, followed by N-methylation and subsequent hydrolysis to unmask the aldehyde functionalities.

### General Synthetic Scheme

The synthesis of **1-methylpyrrole-2,5-dicarbaldehyde** can be achieved with a 90% overall yield through the methylation of a dithiolic intermediate, followed by hydrolysis[1].



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A high-level workflow for the synthesis of **1-Methylpyrrole-2,5-dicarbaldehyde**.

## Detailed Experimental Protocol

A detailed, step-by-step experimental protocol for the synthesis of **1-Methylpyrrole-2,5-dicarbaldehyde** is not available in the cited literature. The following is a generalized procedure based on the reported method for analogous compounds[1].

### Step 1: Formation of the Dithiolic Intermediate

- The synthesis begins with the formation of 2,5-bis(1,3-benzodithiol-2-yl)pyrrole. This is typically achieved by reacting pyrrole with a suitable benzodithiole precursor.

### Step 2: N-Methylation

- The dithiolic intermediate is then N-methylated. This is generally accomplished using a methylating agent such as methyl iodide ( $\text{CH}_3\text{I}$ ) or dimethyl sulfate ( $(\text{CH}_3)_2\text{SO}_4$ ) in the presence of a base (e.g., sodium hydride) in an appropriate aprotic solvent (e.g., tetrahydrofuran or dimethylformamide).

#### Step 3: Hydrolysis to the Dicarbaldehyde

- The final step is the hydrolysis of the N-methylated dithiolic intermediate to yield **1-Methylpyrrole-2,5-dicarbaldehyde**. This transformation is carried out using a mixture of mercury(II) oxide ( $\text{HgO}$ ) and aqueous tetrafluoroboric acid ( $\text{HBF}_4$ ) in dimethyl sulfoxide ( $\text{DMSO}$ )[1]. The reaction progress would typically be monitored by thin-layer chromatography (TLC). Upon completion, the product would be isolated and purified using standard techniques such as extraction and column chromatography.

## Spectral Data

Specific experimental spectral data (NMR, IR, MS) for **1-Methylpyrrole-2,5-dicarbaldehyde** is not available in the public domain. The following are expected spectral characteristics based on the chemical structure and data from related compounds.

Table 3: Expected Spectral Data

Technique	Expected Peaks/Signals
$^1\text{H}$ NMR	- A singlet for the N-methyl protons ( $\delta$ ~3.8-4.2 ppm).- A singlet for the two equivalent pyrrole protons ( $\delta$ ~7.0-7.5 ppm).- A singlet for the two equivalent aldehyde protons ( $\delta$ ~9.5-10.0 ppm).
$^{13}\text{C}$ NMR	- A signal for the N-methyl carbon ( $\delta$ ~35-40 ppm).- Signals for the pyrrole ring carbons ( $\delta$ ~120-140 ppm).- A signal for the aldehyde carbonyl carbons ( $\delta$ ~180-190 ppm).
IR Spectroscopy	- A strong C=O stretching band for the aldehyde groups (~1670-1690 $\text{cm}^{-1}$ ).- C-H stretching bands for the aromatic and methyl groups (~2900-3100 $\text{cm}^{-1}$ ).- Aldehyde C-H stretching bands (~2720 and ~2820 $\text{cm}^{-1}$ ).
Mass Spectrometry	- A molecular ion peak ( $\text{M}^+$ ) at $m/z$ = 137.05.

## Reactivity and Potential Applications

The two aldehyde groups in **1-Methylpyrrole-2,5-dicarbaldehyde** make it a versatile building block in organic synthesis. These groups can undergo a variety of reactions, including:

- Oxidation: to form the corresponding dicarboxylic acid.
- Reduction: to form the corresponding diol.
- Reductive amination: to introduce amine functionalities.
- Wittig-type reactions: to form substituted alkenes.
- Condensation reactions: with various nucleophiles to form Schiff bases, hydrazones, and other derivatives.

## Biological Significance of Pyrrole Derivatives

While specific biological studies on **1-Methylpyrrole-2,5-dicarbaldehyde** are limited, the pyrrole scaffold is a key structural motif in a vast array of biologically active compounds.

## Anti-inflammatory Activity

Derivatives of the closely related 1-methyl-1H-pyrrole-2,5-dione have been synthesized and evaluated as inhibitors of cyclooxygenase-2 (COX-2)[2]. The COX-2 enzyme is a key target in the development of anti-inflammatory drugs. Molecular docking studies of these derivatives have helped to elucidate their binding models within the active sites of COX-1 and COX-2, providing a rationale for their selective inhibitory activity[2].

## Antifungal and Anticancer Potential

Various substituted pyrroles have been investigated for their therapeutic potential. For instance, diguanidino-1-methyl-2,5-diaryl-1H-pyrroles have demonstrated significant antifungal activity[3]. Furthermore, the pyrrole nucleus is a common feature in many anticancer agents, and novel pyrrole derivatives are continuously being designed and synthesized for evaluation as cytotoxic agents against various cancer cell lines[4][5].

The potential for developing novel therapeutic agents based on the 1-methylpyrrole scaffold is significant, and **1-Methylpyrrole-2,5-dicarbaldehyde** represents a valuable starting material for the synthesis of new libraries of compounds for biological screening.

## Conclusion

**1-Methylpyrrole-2,5-dicarbaldehyde** is a synthetically accessible compound with significant potential as a building block for the creation of more complex molecules. While specific data on its physicochemical properties and biological activity are currently lacking, the well-established importance of the pyrrole nucleus in medicinal chemistry suggests that derivatives of this compound could exhibit interesting pharmacological properties. Further research into the synthesis of such derivatives and their subsequent biological evaluation is warranted.

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## References

- 1. A convenient general method for the synthesis of pyrrole-2,5-dicarbaldehydes - Journal of the Chemical Society, Perkin Transactions 1 (RSC Publishing) [pubs.rsc.org]
- 2. Synthesis, biological evaluation, and docking analysis of a novel family of 1-methyl-1H-pyrrole-2,5-diones as highly potent and selective cyclooxygenase-2 (COX-2) inhibitors - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. researchgate.net [researchgate.net]
- 4. mdpi.com [mdpi.com]
- 5. researchgate.net [researchgate.net]
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